

Technical Support Center: Isoniazid Solubility for In Vitro Studies

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Compound of Interest

Compound Name: *INH6*

Cat. No.: *B1671949*

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Welcome to the technical support center for researchers, scientists, and drug development professionals. This resource provides troubleshooting guides and frequently asked questions (FAQs) to address common challenges encountered when preparing Isoniazid solutions for in vitro experiments.

Frequently Asked Questions (FAQs)

Q1: What is the best solvent to dissolve Isoniazid for in vitro studies?

A1: The choice of solvent for Isoniazid depends on the requirements of your specific in vitro assay.

- **Water:** Isoniazid is freely soluble in water.^[1] At 25°C, its solubility is approximately 125 mg/mL, and this increases with temperature.^{[2][3]} For many cell culture applications, sterile, deionized water or phosphate-buffered saline (PBS) at a pH of around 7.2 is a suitable choice.^[4]
- **DMSO (Dimethyl Sulfoxide):** DMSO is another common solvent for dissolving Isoniazid, with a reported solubility of about 27 mg/mL (196.87 mM) at 25°C.^[5] It is often used to prepare high-concentration stock solutions that can be further diluted in aqueous media. However, it's crucial to ensure the final concentration of DMSO in your cell culture is not toxic to the cells.^[4]

- Ethanol: Isoniazid has lower solubility in ethanol (approximately 0.30 mg/mL) compared to water and DMSO.[3][4]

Q2: How does pH affect the solubility of Isoniazid?

A2: The pH of the solution can influence the solubility of Isoniazid. A 10% aqueous solution of Isoniazid has a pH ranging from 6.0 to 8.0.[6] For parenteral injections, the pH is typically maintained between 5.6 and 7.0.[6] Studies have shown that the maximum stability of combined doses of Isoniazid and Rifampicin is at pH 7.4.[7][8]

Q3: Can I prepare a high-concentration stock solution of Isoniazid? How should I store it?

A3: Yes, you can prepare high-concentration stock solutions of Isoniazid. It is common practice to dissolve Isoniazid in DMSO to create a concentrated stock.[5] For aqueous solutions, it is not recommended to store them for more than one day.[4] Stock solutions in DMSO are typically stored at -20°C. All drug stock solutions should be aliquoted and stored at -80°C for up to six months to avoid repeated freeze-thaw cycles.[9]

Q4: Are there alternative methods to improve Isoniazid's solubility or modify its release profile?

A4: Yes, several strategies are being explored to modulate the solubility and release of Isoniazid. These include:

- Co-crystals: Forming co-crystals of Isoniazid with other molecules, such as salicylic acid or curcumin, can alter its solubility and provide sustained release.[10][11][12]
- Organic Salts: The formation of organic salts is another approach to improve the physicochemical properties of Isoniazid.[13][14]
- Cyclodextrins: The use of hydroxypropyl- β -cyclodextrin has been studied to improve the solubility of drugs in combination with Isoniazid.[7][8]

Troubleshooting Guide

Problem 1: My Isoniazid solution is cloudy or has formed a precipitate.

Possible Cause	Troubleshooting Step
Incomplete Dissolution	Ensure you are not exceeding the solubility limit of Isoniazid in the chosen solvent at a given temperature. Gentle warming and vortexing can aid dissolution. For aqueous solutions, slight adjustments in pH might be necessary.
Temperature Fluctuation	Temperature shifts can cause components to precipitate out of solution, especially in concentrated stocks stored at low temperatures. Allow the solution to equilibrate to room temperature and try to redissolve the precipitate by gentle warming and mixing. Avoid repeated freeze-thaw cycles.
Interaction with Media Components	Some components in cell culture media, like salts, can react and form precipitates. Prepare a more concentrated stock solution of Isoniazid in a suitable solvent (e.g., DMSO) and then dilute it to the final working concentration in the media just before use.
Contamination	Microbial contamination can cause turbidity in your solution. Ensure you are using sterile techniques and reagents. If contamination is suspected, discard the solution.

Problem 2: I'm observing cell toxicity that might not be due to Isoniazid's primary mechanism of action.

Possible Cause	Troubleshooting Step
Solvent Toxicity	High concentrations of organic solvents like DMSO can be toxic to cells. [4] Ensure the final concentration of the solvent in your cell culture medium is below the toxic threshold for your specific cell line. Typically, this is less than 0.5% (v/v) for DMSO.
pH of the Final Solution	The addition of a drug solution can alter the pH of the cell culture medium, which can be detrimental to cells. Check the pH of your final working solution and adjust if necessary using sterile buffers.
Drug Degradation	Isoniazid solutions, especially in aqueous buffers, may not be stable for long periods. [4] It is recommended to prepare fresh solutions for each experiment.

Quantitative Data Summary

Table 1: Solubility of Isoniazid in Various Solvents at 25°C

Solvent	Solubility (mg/mL)	Molar Solubility (mM)	Reference
Water	27	196.87	[5]
DMSO	27	196.87	[5]
Ethanol	~0.30	~2.19	[4]
Dimethyl Formamide	~0.5	~3.65	[4]
PBS (pH 7.2)	~1	~7.29	[4]

Table 2: Reported Solubility of Isoniazid in Water at Different Temperatures

Temperature (°C)	Solubility (% w/v)	Reference
25	~14	[3]
40	~26	[3]

Experimental Protocols

Protocol 1: Preparation of a 100 mM Isoniazid Stock Solution in DMSO

Materials:

- Isoniazid powder (MW: 137.14 g/mol)
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated scale

Procedure:

- Weigh out 13.71 mg of Isoniazid powder and place it in a sterile microcentrifuge tube.
- Add 1 mL of anhydrous DMSO to the tube.
- Vortex the solution until the Isoniazid is completely dissolved. Gentle warming in a water bath (e.g., 37°C) can be used to aid dissolution if necessary.
- Once dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Store the aliquots at -20°C or -80°C for long-term storage.

Protocol 2: Preparation of a 1 mg/mL Isoniazid Working Solution in PBS (pH 7.2)

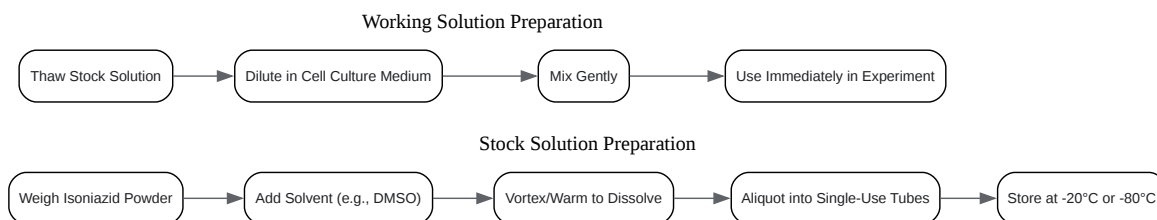
Materials:

- Isoniazid powder
- Sterile Phosphate-Buffered Saline (PBS), pH 7.2
- Sterile conical tube
- Vortex mixer
- Sterile filter (0.22 μm)

Procedure:

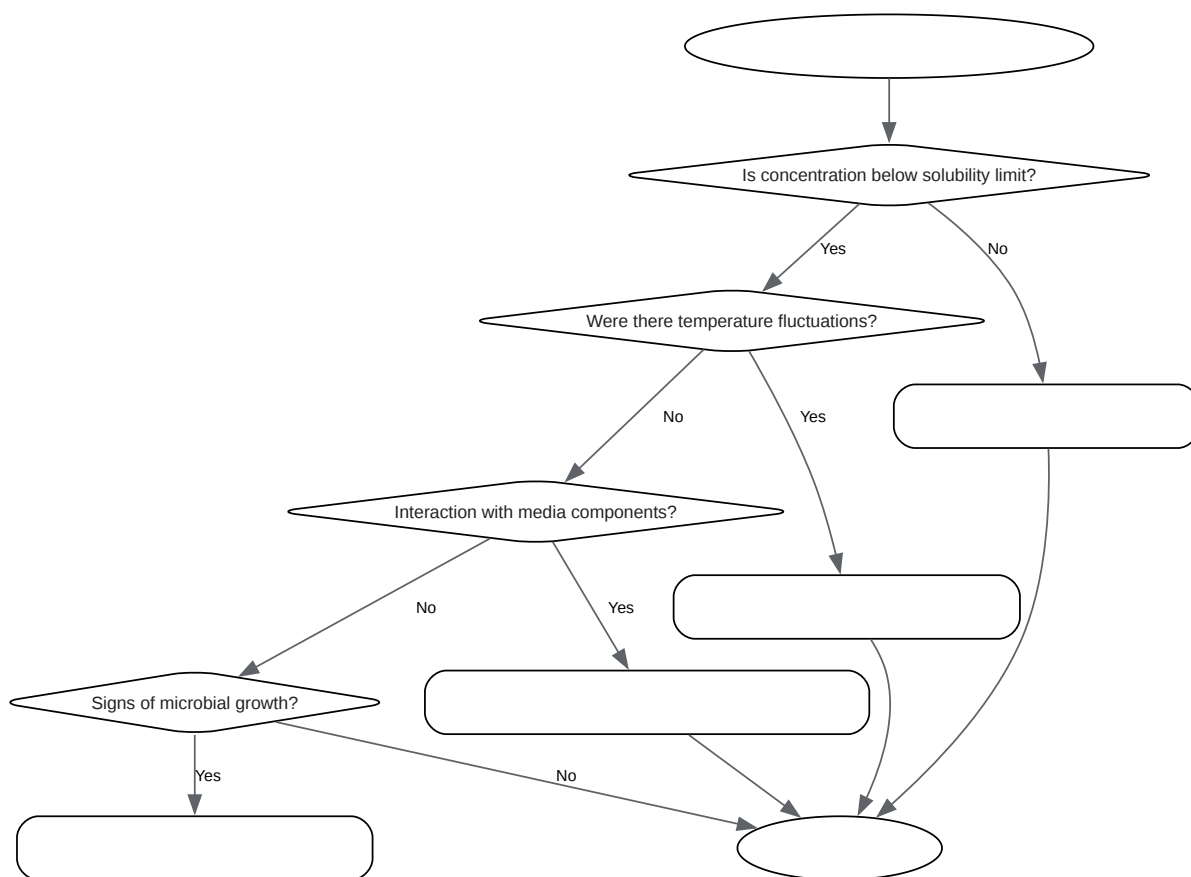
- Weigh out 10 mg of Isoniazid powder and place it in a sterile conical tube.
- Add 10 mL of sterile PBS (pH 7.2) to the tube.
- Vortex the solution until the Isoniazid is completely dissolved.
- Sterile-filter the solution using a 0.22 μm syringe filter into a new sterile tube.
- Use this working solution immediately. It is not recommended to store aqueous solutions of Isoniazid for more than one day.^[4]

Visualizations



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Caption: Experimental workflow for preparing Isoniazid solutions.



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Caption: Troubleshooting flowchart for Isoniazid precipitation issues.

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